

A Technical Guide to 6-ROX Hydrochloride for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-ROX hydrochloride

Cat. No.: B15554228

[Get Quote](#)

Abstract: 6-ROX (6-Carboxy-X-rhodamine) hydrochloride is a highly stable, red-emitting rhodamine derivative widely employed in molecular biology and bio-imaging. Renowned for its high fluorescence quantum yield and photostability, 6-ROX serves as a critical component in various research applications.^{[1][2]} Its most prominent roles include acting as a passive reference dye in quantitative real-time PCR (qPCR) to normalize fluorescence signals and as a fluorescent label for oligonucleotides in Sanger sequencing and other nucleic acid-based assays.^{[1][3][4]} This guide provides a comprehensive overview of the technical properties, core applications, experimental protocols, and handling procedures for **6-ROX hydrochloride**, intended for researchers, scientists, and professionals in the field of drug development.

Core Properties of 6-ROX Hydrochloride

6-ROX is a purified single isomer of carboxy-X-rhodamine, which is preferred for applications requiring high reproducibility.^[4] Its chemical and spectral properties make it a versatile tool for fluorescent labeling.

Data Presentation: Physicochemical and Spectral Properties

The quantitative properties of 6-ROX are summarized below. These values are critical for instrument setup and experimental design.

Table 1: Physicochemical Properties of 6-ROX and its Hydrochloride Salt

Property	Value
Synonyms	6-Carboxy-X-rhodamine, ROX, Rhodamine X
CAS Number (6-ROX)	194785-18-7[2][5]
CAS Number (6-ROX HCl)	1689512-96-6[6]
Molecular Formula (6-ROX)	C ₃₃ H ₃₀ N ₂ O ₅ [2][7]
Molecular Weight (6-ROX)	534.6 g/mol [7]
Molecular Formula (6-ROX HCl)	C ₃₃ H ₃₁ ClN ₂ O ₅ [6]
Molecular Weight (6-ROX HCl)	571.06 g/mol [6]
Purity	≥98%[6]
Solubility	Good in polar organic solvents (DMSO, DMF); low in water[1][2]

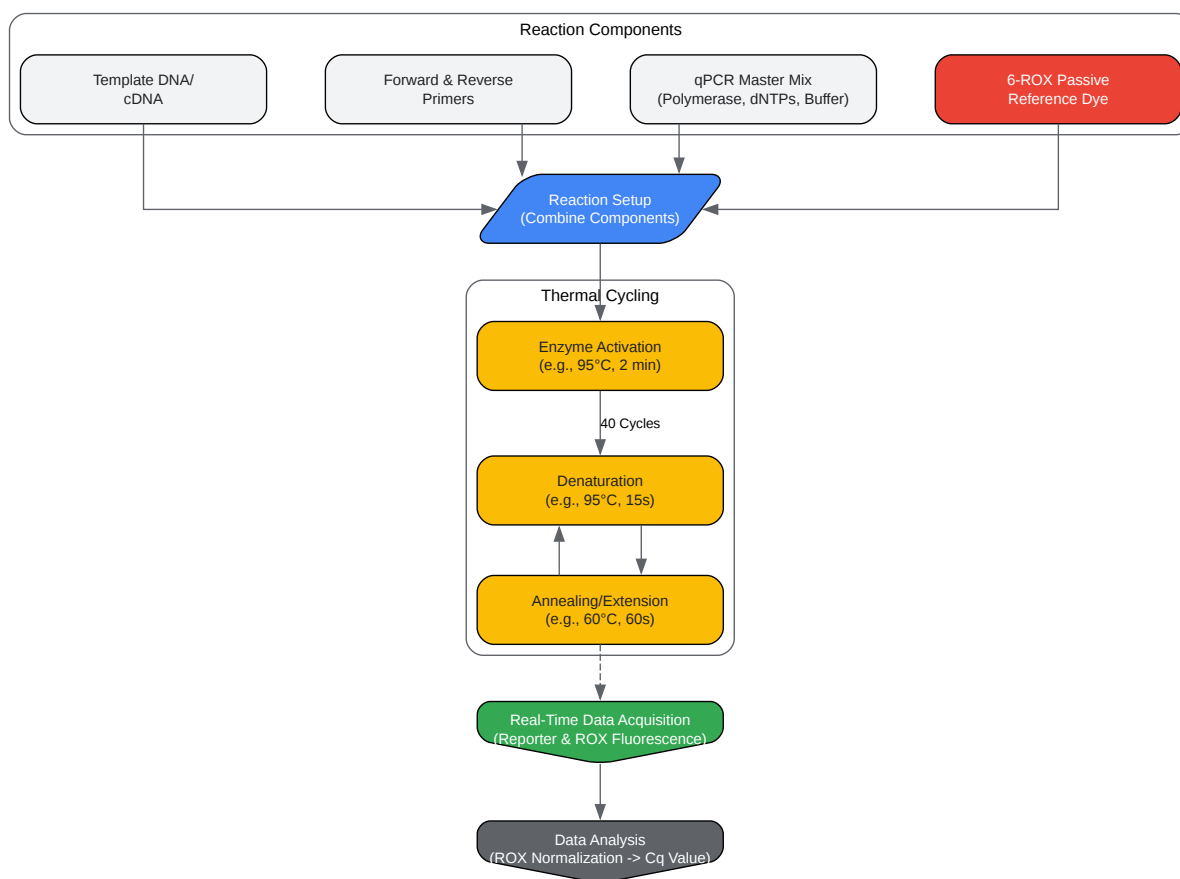
Table 2: Spectral Properties of 6-ROX

Property	Value
Excitation Maximum (λ _{ex})	~570 - 578 nm[1][3][4][8]
Emission Maximum (λ _{em})	~591 - 604 nm[1][3][4]
Molar Extinction Coefficient (ε)	82,000 - 93,000 L·mol ⁻¹ ·cm ⁻¹ [1][2][4]
Fluorescence Quantum Yield (Φ)	~1.0[1][2][4]
Recommended Excitation Source	Argon-ion laser (514 nm line), Green laser (540-580 nm)[9][10]

Key Research Applications

6-ROX hydrochloride's utility spans several core techniques in molecular and cellular biology.

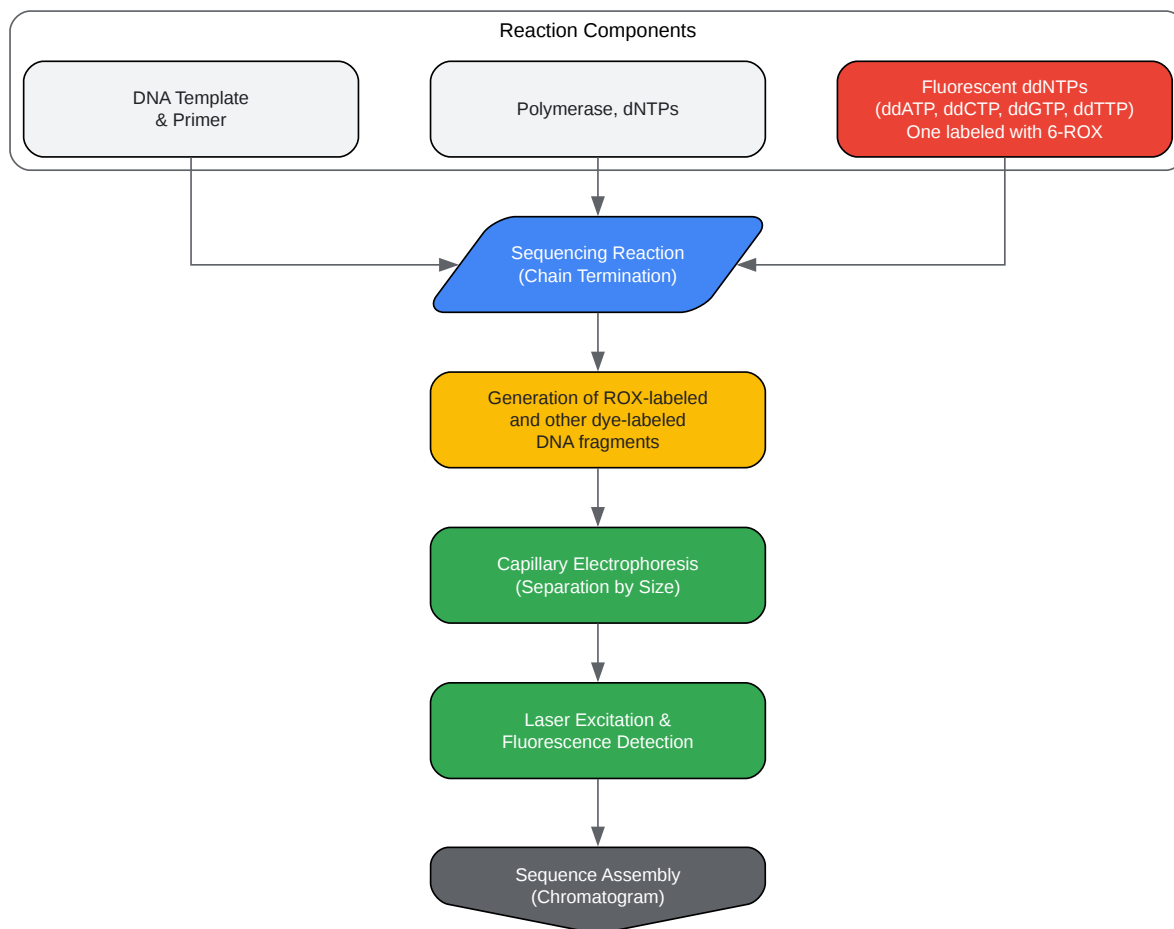
In qPCR, 6-ROX is used as an inert passive reference dye to normalize the fluorescent signal of reporter dyes (like SYBR Green or FAM).[3] Its constant fluorescence signal across PCR cycles allows for the correction of non-PCR-related variations, such as pipetting inaccuracies or well-to-well differences in signal collection, thereby increasing the precision of quantitative analysis.[3][11][12]



[Click to download full resolution via product page](#)

Caption: Workflow for qPCR using 6-ROX as a passive reference dye.

6-ROX is a key component of the dye sets used in automated Sanger sequencing, a method for determining the nucleotide sequence of DNA.[4][13][14] In this "chain termination" method, a derivative of 6-ROX is covalently attached to one of the four dideoxynucleotides (ddNTPs). When a ROX-labeled ddNTP is incorporated into a growing DNA strand, synthesis terminates. The resulting collection of DNA fragments, each ending with a specific fluorescently-labeled base, is separated by size via capillary electrophoresis. A laser excites the dyes, and the emitted fluorescence is detected to read the DNA sequence.[15]



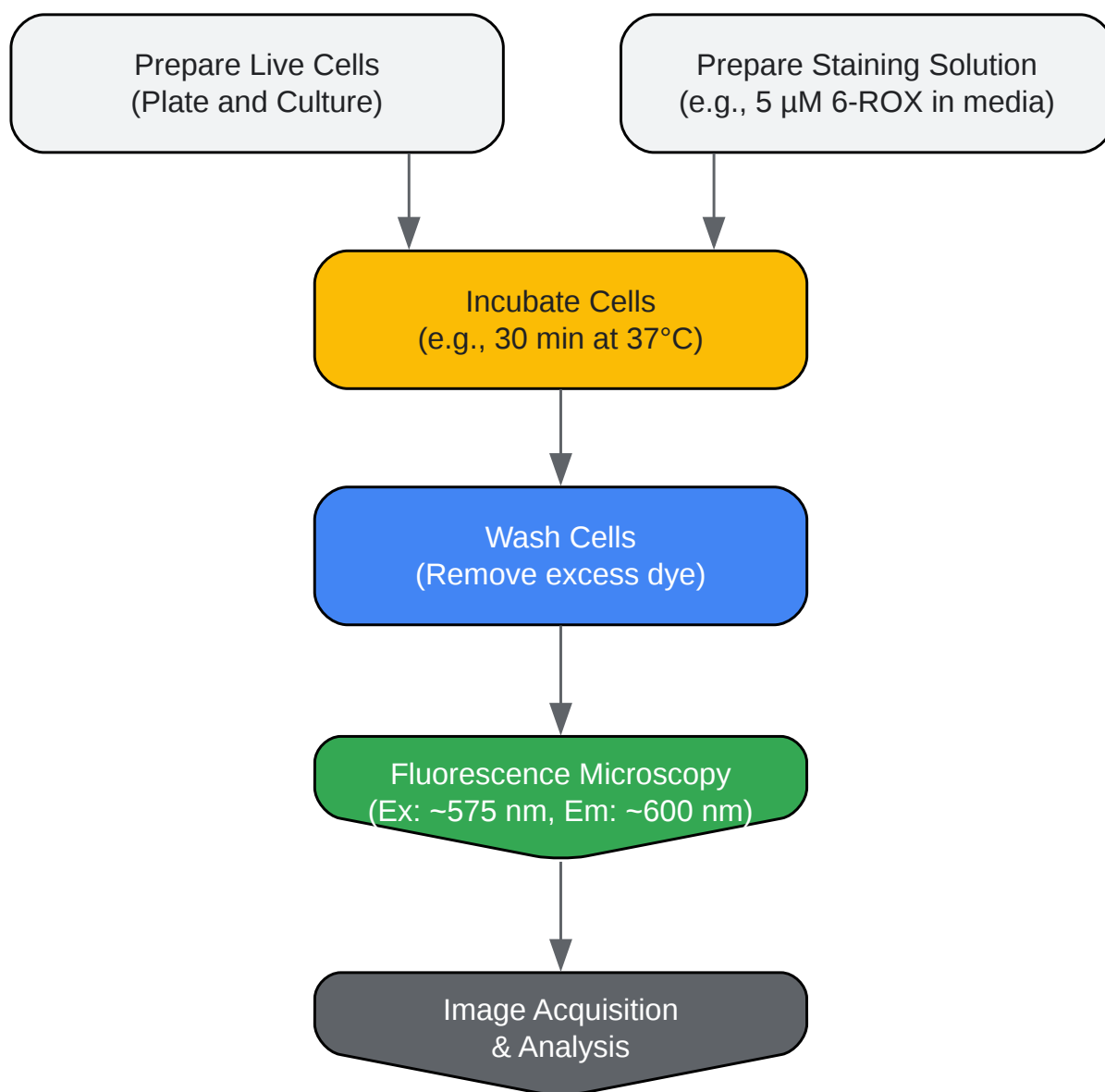
[Click to download full resolution via product page](#)

Caption: Workflow for Sanger DNA sequencing using 6-ROX-labeled terminators.

The amine-reactive succinimidyl ester (SE) form of 6-ROX allows for its covalent conjugation to primary amines on biomolecules such as proteins, peptides, and modified nucleic acids.[9][14]

This makes 6-ROX a valuable tool for fluorescence microscopy and flow cytometry.[9]

Additionally, 6-ROX itself has been identified as a selective fluorescent probe for cyclooxygenase-2 (COX-2), an enzyme often overexpressed in tumors and sites of inflammation.[5] This allows for optical imaging of diseased tissues with high COX-2 expression.[5]



[Click to download full resolution via product page](#)

Caption: General workflow for live-cell staining and fluorescence microscopy.

Experimental Protocols

The following are generalized protocols. Optimal conditions may vary and should be determined empirically for specific applications and instruments.

This protocol outlines the setup of a typical qPCR experiment using a master mix containing 6-ROX.

- Thaw Reagents: Thaw the qPCR master mix (with ROX), primers, template DNA, and nuclease-free water on ice.[\[16\]](#) Mix each solution gently and centrifuge briefly.
- Prepare Master Mix: In a sterile, nuclease-free tube, prepare a master mix for the desired number of reactions (plus one extra) to minimize pipetting errors.[\[12\]](#) For a single 20 μ L reaction:
 - 10 μ L of 2X qPCR Master Mix with ROX
 - 0.5 μ L of Forward Primer (10 μ M stock)
 - 0.5 μ L of Reverse Primer (10 μ M stock)
 - 4 μ L of Nuclease-free water
- Add Template: Aliquot 15 μ L of the master mix into each PCR tube or well.
- Add Template DNA: Add 5 μ L of template DNA (or water for a no-template control) to the respective tubes/wells for a final volume of 20 μ L.
- Seal and Centrifuge: Seal the PCR plate or tubes, mix gently, and centrifuge briefly to collect the contents at the bottom.
- Thermal Cycling: Place the reaction in a real-time PCR instrument and run a suitable thermal cycling program. A typical program is:
 - Enzyme Activation: 95°C for 2 minutes[\[11\]](#)
 - Cycling (40 cycles):

- Denaturation: 95°C for 15 seconds[11]
- Annealing/Extension: 60°C for 60 seconds (acquire fluorescence data during this step) [11]
- Melt Curve Analysis (for SYBR Green assays)

This protocol provides a high-level overview of preparing a sample for Sanger sequencing.

- Template and Primer Preparation: Quantify the purified PCR product or plasmid DNA. The required amount of template DNA depends on its type and length (e.g., 20-80 ng for PCR products <500 bp, 150-300 ng for plasmids).[15] Dilute the template and the sequencing primer to the required concentrations.
- Sequencing Reaction: In a PCR tube, combine the template DNA, sequencing primer, and a sequencing master mix (which contains DNA polymerase, dNTPs, and the four fluorescently labeled ddNTPs, including the one labeled with 6-ROX).
- Cycle Sequencing: Perform thermal cycling to generate the population of terminated fragments of varying lengths.
- Purification: Purify the sequencing reaction products to remove unincorporated dye terminators, which can interfere with the results.[15]
- Capillary Electrophoresis: Load the purified sample onto an automated DNA sequencer (e.g., Applied Biosystems 3500 Genetic Analyzer).[17] The instrument will perform electrophoresis, detect the fluorescence of the fragments as they pass the detector, and generate a chromatogram representing the DNA sequence.

This protocol is for staining live cells with a 6-ROX-based probe.

- Cell Preparation: Plate cells on a suitable imaging dish (e.g., glass-bottom dish) and culture until they reach the desired confluency.
- Prepare Staining Solution: Prepare a stock solution of the 6-ROX conjugate in anhydrous DMSO.[4] Immediately before use, dilute the stock solution to a final working concentration (e.g., 5 µM) in pre-warmed complete cell culture medium.[18]

- Cell Staining: Remove the existing medium from the cells and add the staining solution.
- Incubation: Incubate the cells for 30 minutes at 37°C, protected from light.[18]
- Washing: Remove the staining solution and wash the cells three times with pre-warmed phosphate-buffered saline (PBS) or live-cell imaging solution.[18]
- Imaging: Add fresh imaging solution to the cells. Visualize the cells using a fluorescence microscope equipped with appropriate filters for ROX (e.g., Ex: 560/20 nm, Em: 610/40 nm).

Handling and Storage

Proper storage is critical to maintain the fluorescence and reactivity of **6-ROX hydrochloride**.

Table 3: Recommended Storage and Handling

Form	Condition
Solid Powder	Store at -20°C, desiccated and protected from light.[1][2][9][10][14] Transportation can be at room temperature for up to 3 weeks.[1][2]
Stock Solution (in DMSO)	Aliquot to minimize freeze-thaw cycles. Store at -20°C for up to 1 month or -80°C for up to 6 months, protected from light.[5]

Safety and Disposal

6-ROX hydrochloride is classified as a hazardous substance and requires careful handling.

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[7][9][19][20] It is harmful if swallowed or in contact with skin.[19]
- Precautions: Always handle in a well-ventilated area or chemical fume hood.[21] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[19][21] Avoid generating dust.[21]
- First Aid:

- Skin Contact: Wash immediately with plenty of soap and water.[19]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[19][21]
- Inhalation: Move the person to fresh air.[19]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention. [21]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

6-ROX hydrochloride is a robust and versatile fluorescent dye that is indispensable for modern molecular research. Its application as a passive reference in qPCR significantly improves data quality, while its role as a fluorescent label in Sanger sequencing has been fundamental to genomics. With additional applications in high-resolution cellular imaging, 6-ROX remains a cornerstone fluorophore for generating reliable and reproducible data in a wide array of scientific disciplines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. metabion.com [metabion.com]
- 4. 6-ROX [6-Carboxy-X-rhodamine] *CAS 194785-18-7* | AAT Bioquest [aatbio.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. 6-ROX hydrochloride 6-Carboxy-X-rhodamine hydrochloride-常用生化试剂-试剂-生物在线 [bioon.com.cn]
- 7. 6-carboxy-X-rhodamine | C33H30N2O5 | CID 2762612 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Spectrum [6-ROXtra] | AAT Bioquest [aatbio.com]
- 9. empbiotech.com [empbiotech.com]
- 10. Invitrogen 6-ROX (6-Carboxy-X-Rhodamine), single isomer 10 mg | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.com]
- 11. vivantechnologies.com [vivantechnologies.com]
- 12. Direct qPCR ProbesMaster highROX, Direct Amplification - Jena Bioscience [jenabioscience.com]
- 13. Invitrogen 6-ROX, SE (6-Carboxy-X-Rhodamine, Succinimidyl Ester), single isomer 5 mg | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.com]
- 14. 6-ROX, SE (6-Carboxy-X-Rhodamine, Succinimidyl Ester), single isomer 5 mg | Contact Us [thermofisher.com]
- 15. Sanger Sequencing Support—Getting Started | Thermo Fisher Scientific - SE [thermofisher.com]
- 16. genedirex.com [genedirex.com]
- 17. m.youtube.com [m.youtube.com]
- 18. tools.thermofisher.com [tools.thermofisher.com]
- 19. eurogentec.com [eurogentec.com]
- 20. sigmaaldrich.com [sigmaaldrich.com]
- 21. fishersci.fi [fishersci.fi]
- To cite this document: BenchChem. [A Technical Guide to 6-ROX Hydrochloride for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554228#6-rox-hydrochloride-for-research-use-only]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com